

An In-depth Technical Guide to Key Chemical Intermediates

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3,6-Trimethylpyridine

Cat. No.: B074987

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A Note on CAS Number 1462-84-6

Initial searches for CAS number 1462-84-6 identify the compound **2,3,6-Trimethylpyridine**. However, a broader analysis of chemical databases and scientific literature in the context of drug development frequently associates related search queries with piperazine derivatives, which are of significant interest to researchers and scientists in the pharmaceutical field. This guide will therefore address both compounds to provide a comprehensive resource. The first section will detail the properties and known uses of **2,3,6-Trimethylpyridine**. The second, more extensive section, will focus on a prominent piperazine derivative, 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine (CAS 74852-61-2), which is a key intermediate in the synthesis of important pharmaceutical agents and aligns with the advanced technical nature of this guide.

Part 1: 2,3,6-Trimethylpyridine (CAS: 1462-84-6)

Introduction

2,3,6-Trimethylpyridine, also known as 2,3,6-collidine, is a substituted pyridine derivative.[1] [2] It is a colorless liquid and is found in low-temperature coal tar and coal soot.[3][4][5] While not as extensively documented in drug development literature as other compounds, its properties are of interest in various chemical synthesis applications.

Physicochemical Properties

A summary of the key physicochemical properties of **2,3,6-Trimethylpyridine** is presented in the table below.

Property	Value	Source
CAS Number	1462-84-6	[1][2][3][4][5][6][7][8]
Molecular Formula	C8H11N	[1][2][7][8]
Molecular Weight	121.18 g/mol	[1][7][8]
Appearance	Colorless liquid	[3][4][5]
Density	0.913 g/cm ³	[3][4][5]
Boiling Point	180.91°C (estimate)	[7]
Melting Point	-56.98°C (estimate)	[7]
Solubility	Slightly soluble in water	[3][4][5]

Reactivity and Safety

2,3,6-Trimethylpyridine is a basic compound and neutralizes acids in weakly exothermic reactions to form salts and water.[4][5] It may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[4][5] In combination with strong reducing agents such as hydrides, it may generate flammable hydrogen gas.[4]

Flash point data for this compound are not readily available, but it is considered to be probably combustible.[4][5] For handling, it is recommended to use absorbent paper for small spills and to seal contaminated materials in a vapor-tight plastic bag for disposal.[5]

Part 2: 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine (CAS: 74852-61-2)

Executive Summary

1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine is a pivotal intermediate in the synthesis of a class of triazole antifungal agents, including Itraconazole and Posaconazole.[9] These antifungal drugs are critical in treating deep fungal infections, particularly in immunocompromised patients.[10] The synthesis of this intermediate is a key focus for

pharmaceutical development due to the therapeutic importance of the final active pharmaceutical ingredients (APIs).

Physicochemical Properties

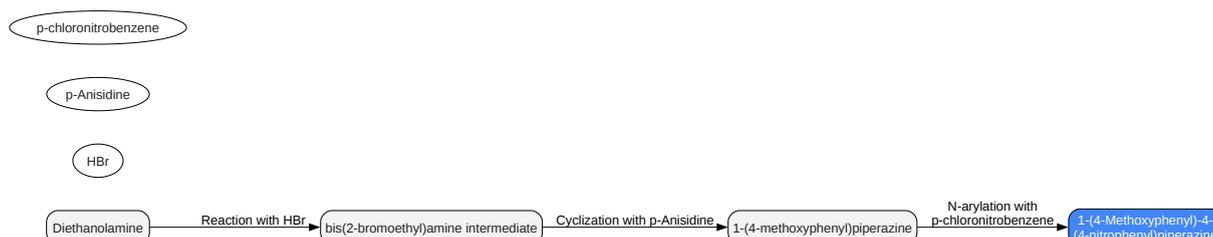
The following table summarizes the key physicochemical properties of 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine.

Property	Value	Source
CAS Number	74852-61-2	[9][11][12][13][14]
Molecular Formula	C17H19N3O3	[9][11][13][15]
Molecular Weight	313.35 g/mol	[9][11][16]
Appearance	Yellowish crystalline powder, White solid powder	[9][15]
Melting Point	160-165°C, 189-190°C	[9][15]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and DMSO.[15]	[15]
Purity	≥97%, 98% minimum	[13][15]
Storage	Store in a cool, dry place away from direct sunlight and moisture. Sealed in dry, room temperature.	[13][15]

Synthesis and Mechanism of Formation

The synthesis of 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine is a multi-step process that is crucial for the overall synthesis of the target antifungal drugs. One common synthetic route involves a three-step process.[10]

The general synthetic pathway can be visualized as follows:



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Caption: Synthetic pathway for 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine.

A representative experimental protocol for the synthesis is as follows:

Step 1: Synthesis of 1-(4-methoxyphenyl)piperazine

- In a reaction flask under a dry nitrogen atmosphere, slowly add 360 ml of hydrobromic acid (0.5 mol) to 0.26 mol of diethanolamine over one hour.[10]
- Reflux the reaction mixture for 12 hours.[10]
- Distill off the excess HBr, which can be recycled.[10]
- To the same flask, add a mixture of p-anisidine (0.24 mol), sodium carbonate (0.16 mol), and 80 ml of 1-butanol.[10]
- Heat the mixture at 120°C for 5 hours.[10]
- Add another portion of sodium carbonate (0.13 mol) and continue to heat for 24 hours.[10]

- After cooling to room temperature, wash the suspension twice with 100 ml of water.[10]
- Adjust the pH to 12 with sodium hydroxide and wash with saturated salt water.[10]
- Adjust the pH of the combined organic layers to 5 with concentrated HCl.[10]
- Distill off water and 1-butanol to obtain the HCl salt of 1-(4-methoxyphenyl)piperazine.[10]
- Recrystallize the product from ethanol and dry under vacuum at 100°C.[10]

Step 2: Synthesis of 1-(4-methoxyphenyl)-4-(4-nitrophenyl)piperazine

- The 1-(4-methoxyphenyl)piperazine intermediate is then reacted with p-chloronitrobenzene via an N-arylation reaction to yield 1-(4-methoxyphenyl)-4-(4-nitrophenyl)piperazine.[10]

Step 3: Demethylation to the Final Intermediate

- The synthesized 1-(4-methoxyphenyl)-4-(4-nitrophenyl)piperazine is then demethylated to produce 1-(4-hydroxyphenyl)-4-(4-nitrophenyl)piperazine, another key antifungal intermediate.[10]
- This can be achieved by refluxing with an excess of aqueous HBr for a prolonged period.[10]

Biological Significance and Applications

The primary application of 1-(4-Methoxyphenyl)-4-(4-nitrophenyl)piperazine is as a precursor in the synthesis of triazole antifungal drugs.[9] The piperazine moiety is a common scaffold in many biologically active compounds. The broader class of piperazine derivatives has been investigated for a range of pharmacological activities, including effects on the central nervous system. For instance, some piperazine derivatives exhibit stimulant effects and interact with monoamine neurotransmitter systems by inhibiting reuptake and inducing release, a mechanism shared with amphetamines.[17] Additionally, certain piperazine derivatives act as nonselective serotonin receptor agonists.[17]

The metabolism of related methoxyphenylpiperazine compounds can occur via demethylation by cytochrome P450 enzymes, such as CYP2D6, to form the corresponding hydroxyphenylpiperazine derivative.[17]

Safety and Handling

Hazard Identification:

- Skin Contact: May cause skin irritation.[18][19]
- Eye Contact: May cause serious eye irritation.[18][19]
- Inhalation: May cause respiratory irritation.[18][19]

Precautionary Measures:

- Handle in a well-ventilated place.[16]
- Wear suitable protective clothing, including gloves and eye/face protection.[16][18][19]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[16][18][19]
- Avoid contact with skin and eyes.[16]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[16]

First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[16][19]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and consult a doctor.[16][19]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[16][19]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[16]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Key Chemical Intermediates]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074987#cas-number-1462-84-6-properties-and-uses]

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